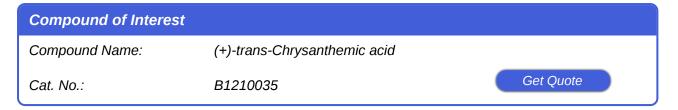


Stereoisomers of Chrysanthemic Acid: A Technical Guide to Their Properties and Applications

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chrysanthemic acid is a monoterpenoid and the acidic component of pyrethrins, a class of natural insecticides derived from the flowers of Chrysanthemum cinerariifolium. Synthetic analogs of these natural insecticides, known as pyrethroids, are widely used in commercial and household applications for pest control. The insecticidal efficacy of pyrethroids is critically dependent on the stereochemistry of the chrysanthemic acid moiety. This technical guide provides an in-depth overview of the four stereoisomers of chrysanthemic acid, their distinct properties, and the experimental methodologies used in their synthesis, separation, and biological evaluation.

Chrysanthemic acid possesses two chiral centers at the C1 and C3 positions of the cyclopropane ring, giving rise to four stereoisomers: (1R,3R)-(+)-trans, (1S,3S)-(-)-trans, (1R,3S)-(+)-cis, and (1S,3R)-(-)-cis. The spatial arrangement of the substituents on the cyclopropane ring significantly influences the binding affinity of the corresponding pyrethroid esters to their target site in insects, the voltage-gated sodium channels.

Stereoisomers of Chrysanthemic Acid

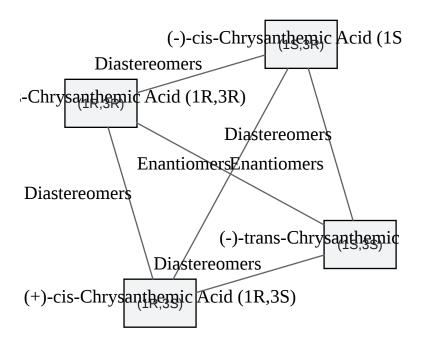




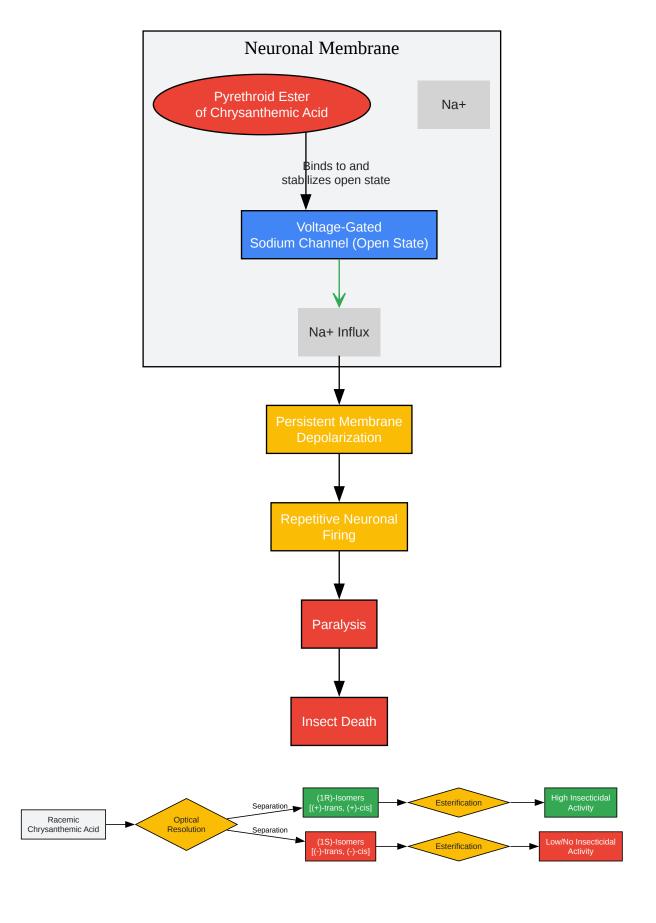


The four stereoisomers of chrysanthemic acid are depicted below. The nomenclature specifies the absolute configuration (R or S) at the two chiral centers and the relative orientation (cis or trans) of the carboxylic acid group and the isobutenyl group on the cyclopropane ring.











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